

Proper Disposal Procedures for Tellurium-128

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Compound of Interest

Compound Name: Tellurium-128

Cat. No.: B1263586

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This document provides essential safety and logistical information for the proper handling and disposal of **Tellurium-128** (Te-128), tailored for researchers, scientists, and drug development professionals. The following step-by-step guidance is designed to ensure safe laboratory operations and compliance with regulatory standards.

Immediate Safety and Hazard Assessment

Tellurium-128 is a naturally occurring isotope of tellurium. While it is radioactive, it has an extremely long half-life, making its radiological hazard minimal in typical laboratory quantities.

[1][2] The primary concern for handling **Tellurium-128** is its chemical toxicity.[3][4][5][6]

Key Hazards:

- Acute Toxicity: Harmful if inhaled and toxic if swallowed.[4][6]
- Reproductive Toxicity: May damage fertility or the unborn child.[3][5][6]
- Skin Sensitization: May cause an allergic skin reaction.[3][5][6]
- Aquatic Hazard: May cause long-lasting harmful effects to aquatic life.[3][5]

In the event of exposure or spillage, consult the Safety Data Sheet (SDS) immediately and follow first-aid and emergency procedures.[3][4][7]

Quantitative Data for Tellurium-128

The following table summarizes key quantitative data for **Tellurium-128**.

Property	Value	Reference(s)
Half-life ($t_{1/2}$)	2.25×10^{24} years	[1]
Decay Mode	Double beta decay ($\beta^-\beta^-$) to Xenon-128	[1]
GHS Hazard Class (as Tellurium)	Acute Toxicity 4 (Inhalation), Reproductive Toxicity 1B, Skin Sensitization 1B, Aquatic Chronic 4	[3][5]
UN Number (for transport)	3288 (Toxic Solid, Inorganic, N.O.S.)	[3]

Operational Protocol for Tellurium-128 Disposal

This protocol outlines the step-by-step procedure for the safe disposal of **Tellurium-128** waste from a laboratory setting. The fundamental principle is that all waste, regardless of perceived radioactivity, must be handled as hazardous chemical waste and disposed of through a licensed professional waste service.[3]

Step 1: Waste Characterization and Segregation

- Identify Waste Streams: Determine if the waste is solid, liquid, or consists of sharps.
- Segregate Waste:
 - Do not mix **Tellurium-128** waste with other radioactive or chemical waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office.
 - Use dedicated, clearly labeled waste containers for each type of Te-128 waste (e.g., "**Tellurium-128** Solid Waste," "**Tellurium-128** Liquid Waste").[8]
 - For isotopes with very long half-lives (>90 days), a single container for all forms of waste may be permissible, but consult your EHS office.[8]

Step 2: Personal Protective Equipment (PPE)

Before handling **Tellurium-128** waste, ensure appropriate PPE is worn as specified in the material's SDS.^[5]^[6]

- Hand Protection: Wear protective gloves.
- Eye/Face Protection: Use safety glasses or a face shield.
- Skin and Body Protection: Wear appropriate protective clothing, such as a lab coat.
- Respiratory Protection: If dust or aerosols can be generated, use respiratory protection (e.g., a P3 particle filter respirator).^[5]

Step 3: Waste Containment and Labeling

- Primary Container: Place waste in a robust, leak-proof container. Ensure the container is compatible with the waste's physical and chemical properties.
- Labeling: The container must be clearly and conspicuously labeled.^[8] The label should include:
 - The words "Hazardous Waste."
 - The substance name: "**Tellurium-128** Waste."
 - The specific hazards (e.g., "Toxic," "Reproductive Hazard").
 - The date the waste was first added to the container.
 - The physical state (solid, liquid).
- Secondary Containment: Store the primary waste container in a designated, well-ventilated, and secure area.^[3] The storage area should be locked up or otherwise secured to prevent unauthorized access.^[3]^[6]

Step 4: Arranging for Disposal

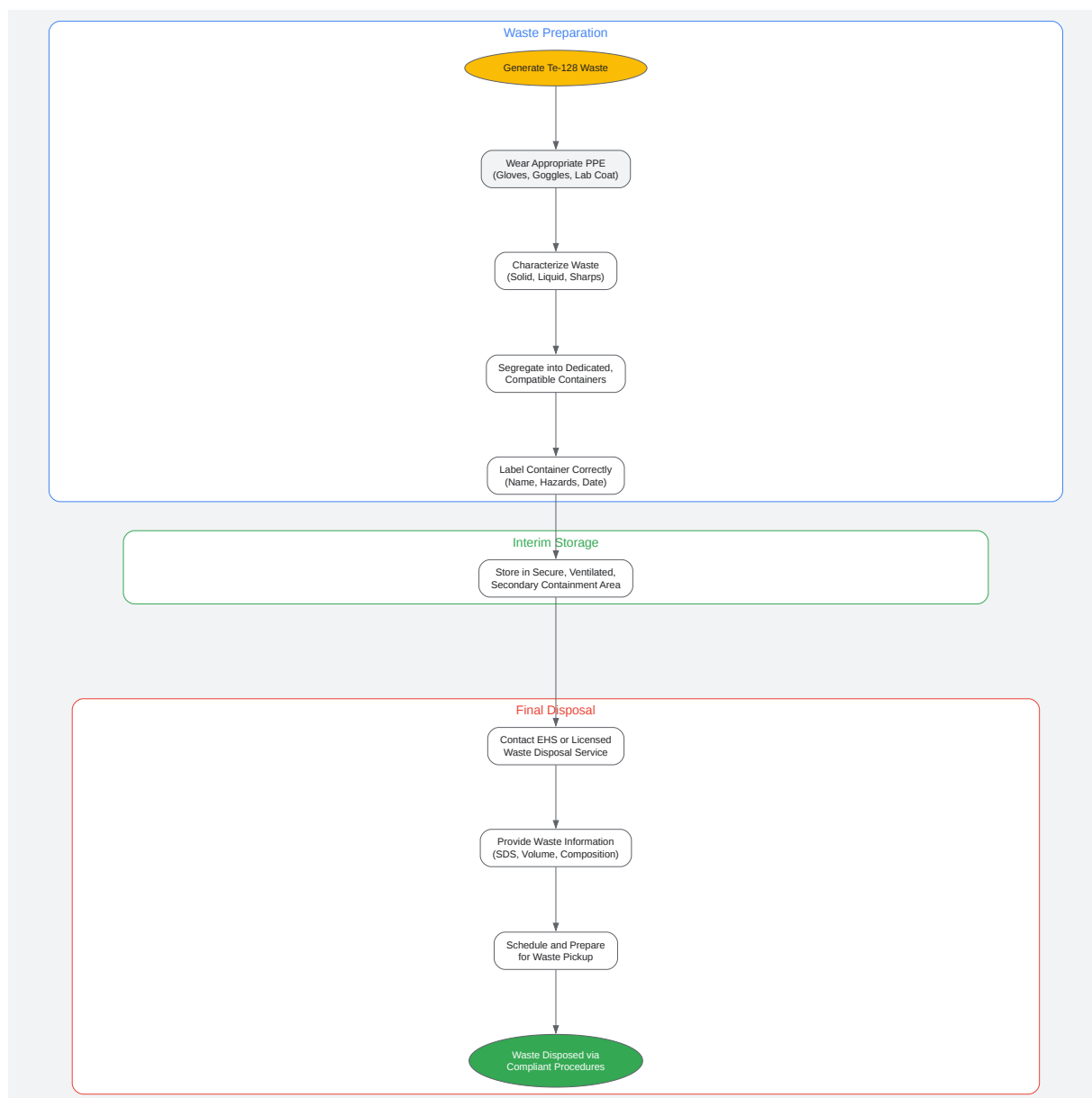
- Contact EHS or a Licensed Disposal Service: Never dispose of **Tellurium-128** in regular trash or down the drain.^[3]^[6] Contact your institution's EHS office or a licensed professional

waste disposal service to arrange for pickup and disposal.

- Provide Documentation: Be prepared to provide the SDS and a characterization of the waste, including its composition and volume.
- Follow Regulations: Disposal must be carried out in accordance with all local, state, and national regulations for hazardous and potentially radioactive materials.^{[3][9]} Federal agencies like the Nuclear Regulatory Commission (NRC) and the Department of Transportation (DOT) regulate the disposal and transport of radioactive materials.^[9]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Tellurium-128**.



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Caption: Workflow for the safe handling and disposal of **Tellurium-128** waste.

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